

# "POLYGLYCERYL-6 PENTAOLEATE" CAS number and chemical formula

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## Compound of Interest

Compound Name: POLYGLYCERYL-6  
PENTAOLEATE

Cat. No.: B1167882

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## An In-depth Technical Guide to POLYGLYCERYL-6 PENTAOLEATE

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Polyglyceryl-6 Pentaoleate**, a non-ionic surfactant increasingly utilized in the pharmaceutical and cosmetic industries. This document details its chemical identity, physicochemical properties, synthesis, and applications, with a focus on its role in advanced drug delivery systems.

### Chemical Identity

**Polyglyceryl-6 Pentaoleate** is a complex ester formed between polyglycerin-6 and oleic acid. As a polymeric material, it consists of a distribution of molecular species rather than a single, discrete chemical entity.

Identifier	Value
Chemical Name	1,2,3-Propanetriol, homopolymer, 9-(Z)-octadecanoates (1:5) (6 mol glycerol average molar ratio)[1][2]
CAS Number	104934-17-0[3][4][5][6][7][8]
Alternative CAS	9007-48-1 (This CAS number is often used for the broader category of polyglyceryl oleates)[9][10]
Chemical Formula	Representative Formula: C108H198O18[8]

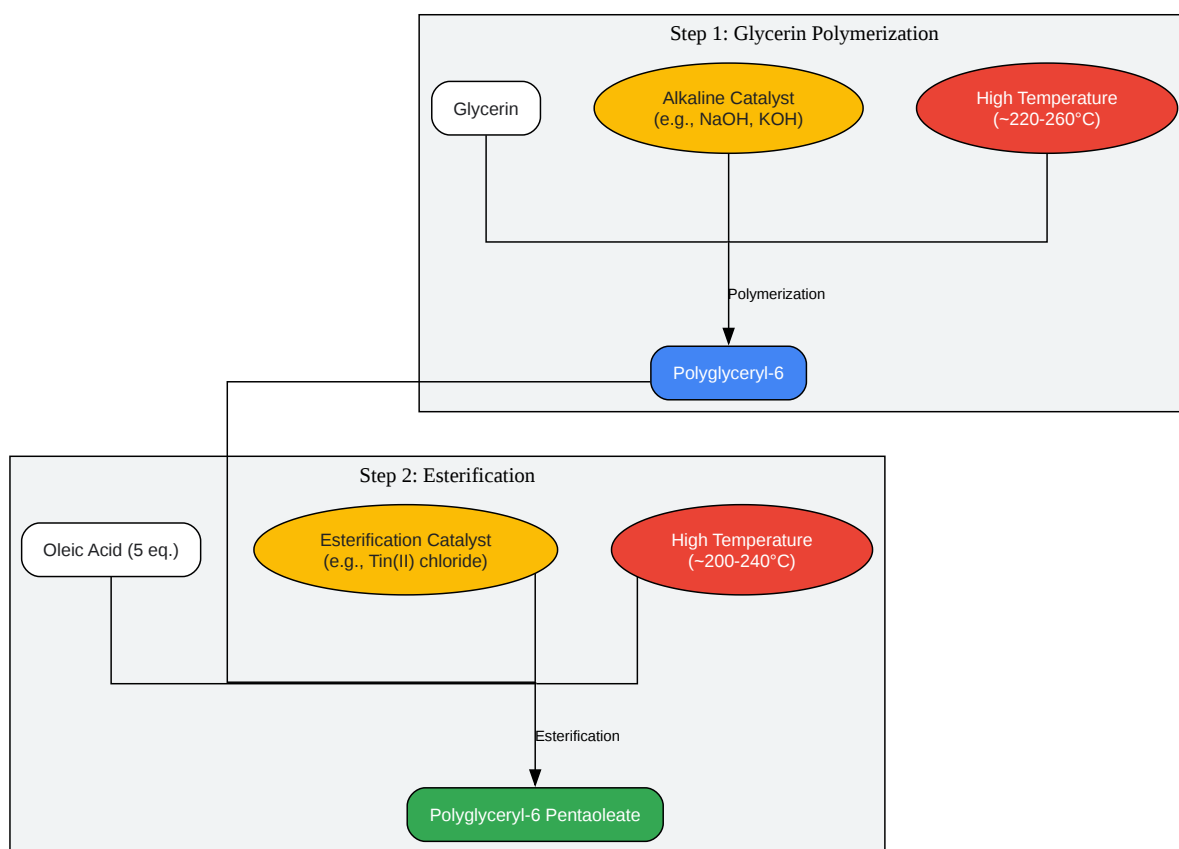
## Physicochemical Properties

**Polyglyceryl-6 Pentaoleate** is a viscous, oil-soluble liquid valued for its emulsifying and stabilizing properties, particularly in water-in-oil (W/O) systems. Its low Hydrophilic-Lipophilic Balance (HLB) value makes it an effective emulsifier for such formulations.[11]

Property	Value	Reference
Appearance	Viscous liquid, clear above 30°C	[4]
Color	Yellow to amber	[4]
HLB Value	4 - 5	[4]
Acid Value (mg KOH/g)	15 max	[4]
Saponification Value (mg KOH/g)	160 - 180	[4]
Water Content	1% max	[4]

## Synthesis of Polyglyceryl-6 Pentaoleate

The synthesis of **Polyglyceryl-6 Pentaoleate** is a two-step process: the polymerization of glycerin to form polyglyceryl-6, followed by the esterification of the polyglycerol with oleic acid.

[\[1\]](#)[\[12\]](#)[Click to download full resolution via product page](#)

Caption: Synthesis of **Polyglyceryl-6 Pentaoleate**.

## Experimental Protocols

### Representative Synthesis Protocol

The following is a representative protocol for the synthesis of **Polyglyceryl-6 Pentaoleate**, based on general procedures for polyglycerol ester synthesis.

#### Step 1: Synthesis of Polyglyceryl-6

- Charge a reaction vessel with glycerin and an alkaline catalyst (e.g., 0.5-2.0% w/w sodium or potassium hydroxide).
- Heat the mixture under an inert atmosphere (e.g., nitrogen) to approximately 220-260°C.
- Maintain the reaction temperature while monitoring the refractive index or viscosity of the mixture until the desired degree of polymerization (an average of six glycerol units) is achieved.
- Cool the resulting polyglycerol and neutralize the catalyst with an acid (e.g., phosphoric acid).
- Purify the polyglyceryl-6 by vacuum distillation to remove unreacted glycerin and water.

#### Step 2: Esterification with Oleic Acid

- Combine the synthesized polyglyceryl-6 with five molar equivalents of oleic acid in a reaction vessel.
- Add an esterification catalyst, such as tin(II) chloride or a strong acid.
- Heat the mixture to 200-240°C under a nitrogen blanket and with continuous stirring.
- Apply a vacuum to remove the water formed during the esterification, driving the reaction to completion.
- Monitor the reaction progress by measuring the acid value of the mixture. The reaction is considered complete when the acid value falls below a specified limit (e.g., < 15 mg KOH/g).

- Cool the final product, **Polyglyceryl-6 Pentaoleate**, and purify if necessary through filtration or other methods to remove the catalyst.

## Application in Drug Delivery: Preparation of a Water-in-Oil (W/O) Nanoemulsion

**Polyglyceryl-6 Pentaoleate** is an excellent emulsifier for creating W/O nanoemulsions, which can encapsulate and protect hydrophilic drug substances for controlled release or improved stability.

### Materials:

- Oil Phase: A suitable carrier oil (e.g., Miglyol 812, medium-chain triglycerides).
- Emulsifier: **Polyglyceryl-6 Pentaoleate**.
- Aqueous Phase: A buffered solution containing the hydrophilic active pharmaceutical ingredient (API).

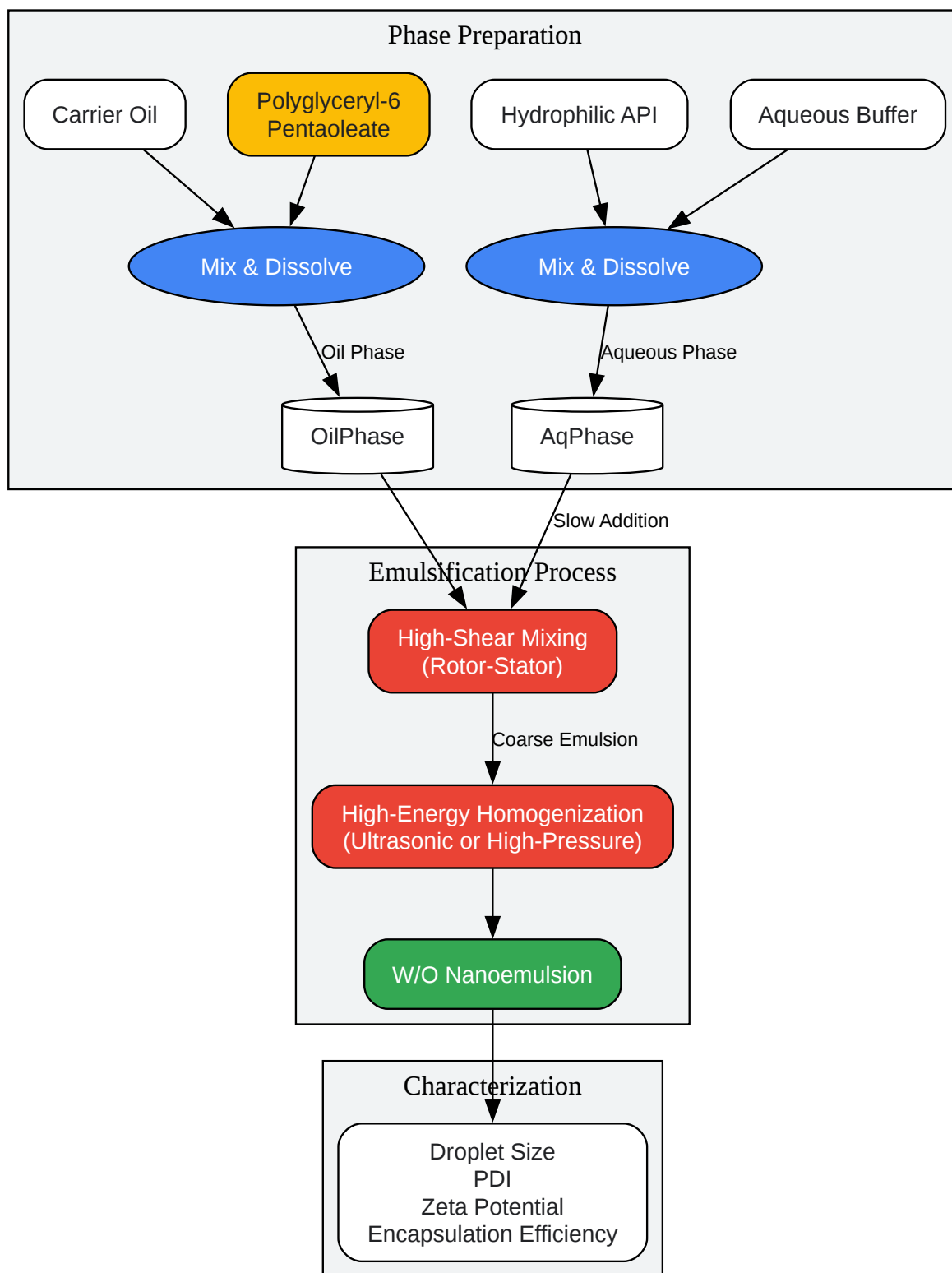
### Protocol:

- Preparation of the Oil Phase: Dissolve **Polyglyceryl-6 Pentaoleate** in the carrier oil at the desired concentration (e.g., 5-15% w/w).
- Preparation of the Aqueous Phase: Dissolve the hydrophilic API in the aqueous buffer.
- Emulsification:
  - Slowly add the aqueous phase to the oil phase under continuous, high-shear mixing using a rotor-stator homogenizer (e.g., 5,000-10,000 rpm for 5-10 minutes). This creates a coarse pre-emulsion.
  - Further reduce the droplet size by processing the pre-emulsion through a high-energy emulsification method, such as:
    - Ultrasonic Homogenization: Subject the pre-emulsion to high-intensity ultrasound (e.g., 20 kHz, 40-60% amplitude) for a specified duration (e.g., 10-20 minutes) in pulsed

mode to prevent overheating.[\[13\]](#)

- High-Pressure Homogenization: Pass the pre-emulsion through a high-pressure homogenizer for several cycles at a pressure of 100-150 MPa.
- Characterization: Analyze the resulting W/O nanoemulsion for droplet size distribution, polydispersity index (PDI), zeta potential, and encapsulation efficiency of the API.

## Logical Workflow for W/O Emulsion Preparation



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Caption: Workflow for preparing a W/O nanoemulsion.

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